MSAB XRY Performance: A Comparative Benchmark Analysis Against Industry Standards

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Compound of Interest	
Compound Name:	MSAB
Cat. No.:	B1677543

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In the landscape of digital forensics, the thorough and accurate extraction of data from mobile devices is paramount. **MSAB**'s XRY is a prominent tool utilized by law enforcement and forensic investigators for this purpose. This guide provides an objective performance benchmark of **MSAB** XRY against other industry-standard digital forensic tools. The analysis is based on quantitative data from independent testing and academic studies, offering researchers, scientists, and drug development professionals a comprehensive overview of its capabilities and limitations.

Core Performance Metrics: A Tabular Comparison

The performance of digital forensic tools can be assessed across several key metrics. The following tables summarize the capabilities of **MSAB** XRY in comparison to other leading tools in the field, primarily based on data from the National Institute of Standards and Technology (NIST) Computer Forensics Tool Testing (CFTT) program and other comparative studies.

Table 1: Data Acquisition Success Rate by Data Category (Based on NIST CFTT Reports)

Data Category	MSAB XRY v10.9.0	MSAB XRY v10.5.0	MSAB XRY v9.1.1	MSAB XRY v9.0.2	General Competitor Performance
Contacts	As Expected	As Expected	Partial[1]	As Expected	Generally high, occasional issues with specific fields.
Call Logs	As Expected	As Expected	Partial[1]	As Expected	High, with some tools failing to recover all call types.
SMS/MMS	As Expected	As Expected	As Expected	As Expected	Very high, a core competency for most tools.
Calendar	As Expected	As Expected	Partial[1]	Partial[2]	Variable, depends on OS and calendar app version.
Notes/Memos	As Expected	As Expected	Partial[1]	Partial[2]	Inconsistent across different tools and devices.
Images	As Expected	As Expected	As Expected	As Expected	High, including recovery of deleted images.

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Videos	As Expected	As Expected	As Expected	As Expected	High, similar to image recovery.
Social Media	Partial³	Partial³	Partial³	N/A	Highly variable, dependent on app version and encryption.

[1] Partial recovery indicates that not all data entries were successfully retrieved for all tested devices. For instance, in the NIST test for XRY v9.1.1, contact entries and call logs were not reported for the LG G4, and calendar and memo data were not reported for several devices[1]. [2] In the NIST test for XRY v9.0.2, calendar-related data was not reported for several Android devices, and memo data was not presented in the user interface[2]. [3] The acquisition and reporting of social media data are contingent on factors such as the device's state (e.g., rooted), the extraction method, and the application's version[1].

Table 2: Qualitative Feature Comparison

Feature	MSAB XRY	Cellebrite UFED	Magnet AXIOM
Primary Function	Mobile Device Data Extraction & Analysis	Mobile Device Data Extraction & Analysis	Integrated Computer and Mobile Forensics
Physical Extraction	Yes	Yes	Relies on other tools for acquisition[3][4]
Logical Extraction	Yes	Yes	Yes
File System Extraction	Yes	Yes	Yes
Cloud Data Extraction	Yes	Yes	Yes
Bypass Capabilities	Advanced	Advanced	N/A
Data Carving	Efficient	Efficient	Strong
User Interface	User-friendly	User-friendly	Comprehensive, can be complex
Reporting	Comprehensive	Comprehensive	Detailed and customizable

Experimental Protocols

The benchmark data presented is primarily derived from the rigorous testing methodologies employed by the NIST CFTT program. These protocols are designed to ensure objectivity and reproducibility.

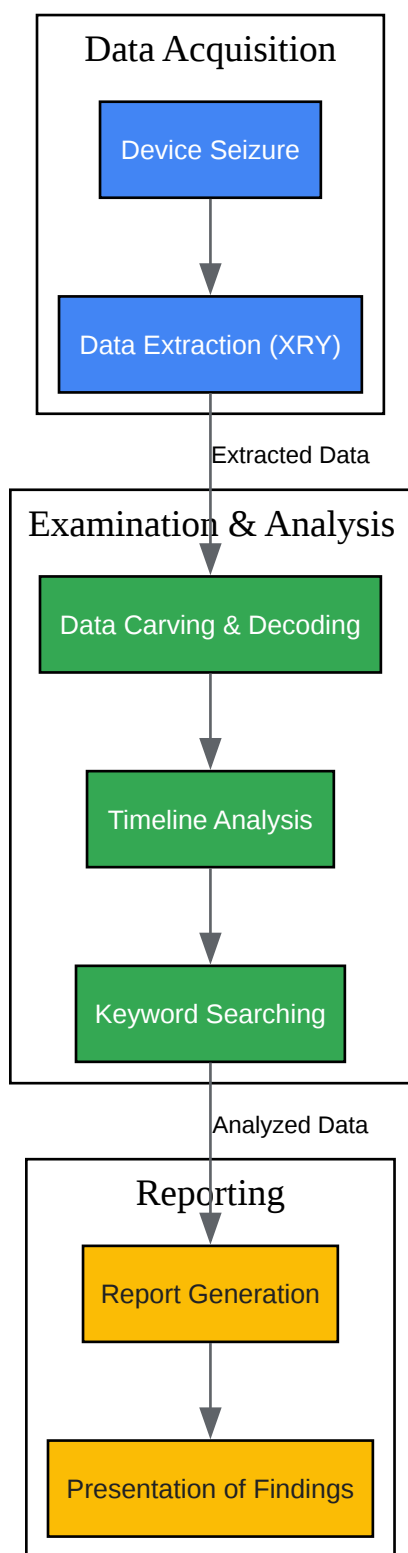NIST CFTT Methodology for Mobile Device Forensics:

The core of the NIST testing protocol involves the following steps:

- Device Selection: A range of popular mobile devices with varying operating systems (Android and iOS) and security features are selected for testing. The specific models and OS versions are documented in each report[1][2][5][6][7][8].

- Data Population: The internal memory of each device is populated with a standardized dataset. This dataset includes a variety of data types such as contacts, call logs, messages, calendar entries, notes, and multimedia files.

- Forensic Tool Execution: The forensic tool under evaluation, in this case, **MSAB** XRY, is used to perform a data extraction from the prepared devices. The specific version of the tool is recorded, and the extraction is conducted in a controlled laboratory environment.

- Data Verification: The data extracted by the tool is then meticulously compared against the original populated dataset. The results are categorized as "As Expected," "Partial," or "Not As Expected." Any anomalies or failures to extract specific data points are documented in detail[1][2][5][6][7][8].

- Reporting: A comprehensive report is generated, outlining the test environment, the devices used, the data population details, and a detailed breakdown of the tool's performance for each data category and device.
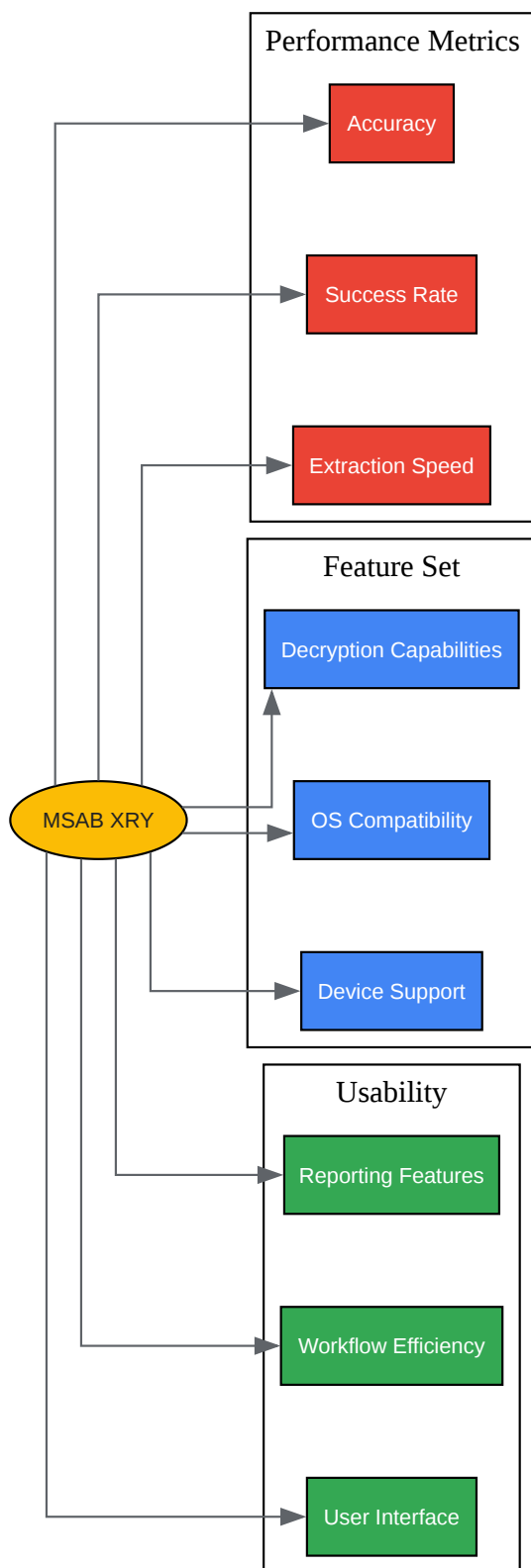
Visualization of Digital Forensics Workflow and Comparison Logic

To better illustrate the processes and logical relationships involved in digital forensic examinations and tool comparisons, the following diagrams are provided.

Data Acquisition

Device Seizure

Data Extraction (XRY)

Extracted Data

Examination & Analysis

Data Carving & Decoding

Timeline Analysis

Keyword Searching

Analyzed Data

Reporting

Report Generation

Presentation of Findings

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Caption: A simplified workflow of a typical digital forensics investigation using a tool like **MSAB** XRY.

Performance Metrics

Accuracy

Success Rate

Extraction Speed

Feature Set

Decryption Capabilities

OS Compatibility

Device Support

MSAB XRY

Usability

Reporting Features

Workflow Efficiency

User Interface

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Caption: Key criteria for the comparative evaluation of digital forensic tools like **MSAB** XRY.

Conclusion

MSAB XRY demonstrates a high level of performance in the extraction of common data types from a wide range of mobile devices, as validated by independent testing from NIST. Its strengths lie in its comprehensive data acquisition capabilities and user-friendly interface. However, like all forensic tools, its performance can be impacted by the device's operating system, the version of installed applications, and the presence of encryption. For forensic practitioners, a multi-tool approach is often recommended to ensure the most comprehensive data recovery. The quantitative data and methodologies provided in this guide offer a solid foundation for making informed decisions when selecting and utilizing digital forensic tools.

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